

physical properties of 4-(Bromomethyl)heptane: boiling point, density

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Compound of Interest

Compound Name: 4-(Bromomethyl)heptane

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An In-depth Technical Guide to the Physical Properties of 4-(Bromomethyl)heptane

This technical guide provides a detailed overview of the key physical properties of **4-(Bromomethyl)heptane**, focusing on its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines predicted data, presents detailed experimental protocols for empirical determination, and includes a workflow visualization to guide laboratory procedures.

Core Physical Properties

4-(Bromomethyl)heptane is a halogenated alkane with the molecular formula C₈H₁₇Br.^[1]^[2]^[3] Its physical characteristics are crucial for handling, reaction setup, and purification processes. The available data for its primary physical properties are computationally predicted and summarized below.

Data Presentation: Physical Properties of 4-(Bromomethyl)heptane

Physical Property	Predicted Value
Boiling Point	190.8 ± 8.0 °C ^[1] ^[2]
Density	1.108 ± 0.06 g/cm ³ ^[1] ^[2]

Note: The values presented are predicted by computational models and have not been empirically determined in the cited literature. Experimental verification is recommended for applications requiring high precision.

Experimental Protocols for Verification

To supplement the predicted data, the following sections detail standard laboratory procedures for the experimental determination of the boiling point and density of liquid compounds like **4-(Bromomethyl)heptane**.

Determination of Boiling Point via the Thiele Tube Method

This method is a common and efficient microscale technique for determining the boiling point of a liquid sample.^[4]

Materials:

- **4-(Bromomethyl)heptane** sample (~0.5 mL)
- Thiele tube
- High-boiling mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (Durham tube)
- Rubber band or wire for attachment
- Bunsen burner or heating mantle

Procedure:

- Apparatus Setup: Fill the Thiele tube with mineral oil to a level just above the top of the side-arm.

- Sample Preparation: Attach a small test tube to the thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.
- Sample Loading: Add approximately 0.5 mL of **4-(Bromomethyl)heptane** into the small test tube.
- Capillary Insertion: Place a capillary tube (sealed end up) into the sample within the test tube.^[4]
- Assembly: Secure the thermometer assembly into the Thiele tube using a clamp, ensuring the sample and thermometer bulb are immersed in the oil.
- Heating: Gently heat the side arm of the Thiele tube. The design of the tube facilitates the circulation of the oil, ensuring uniform heating.
- Observation: As the temperature rises, air trapped in the capillary tube will slowly bubble out. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Determination: Remove the heat source when a steady stream of bubbles is observed. The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.
- Pressure Correction: Record the atmospheric pressure. If the pressure is not at standard sea level (760 mmHg), a correction may be necessary.

Determination of Density via Pycnometer

The density of a liquid can be accurately determined using a pycnometer, which is a glass flask with a precise, known volume.

Materials:

- **4-(Bromomethyl)heptane** sample
- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)

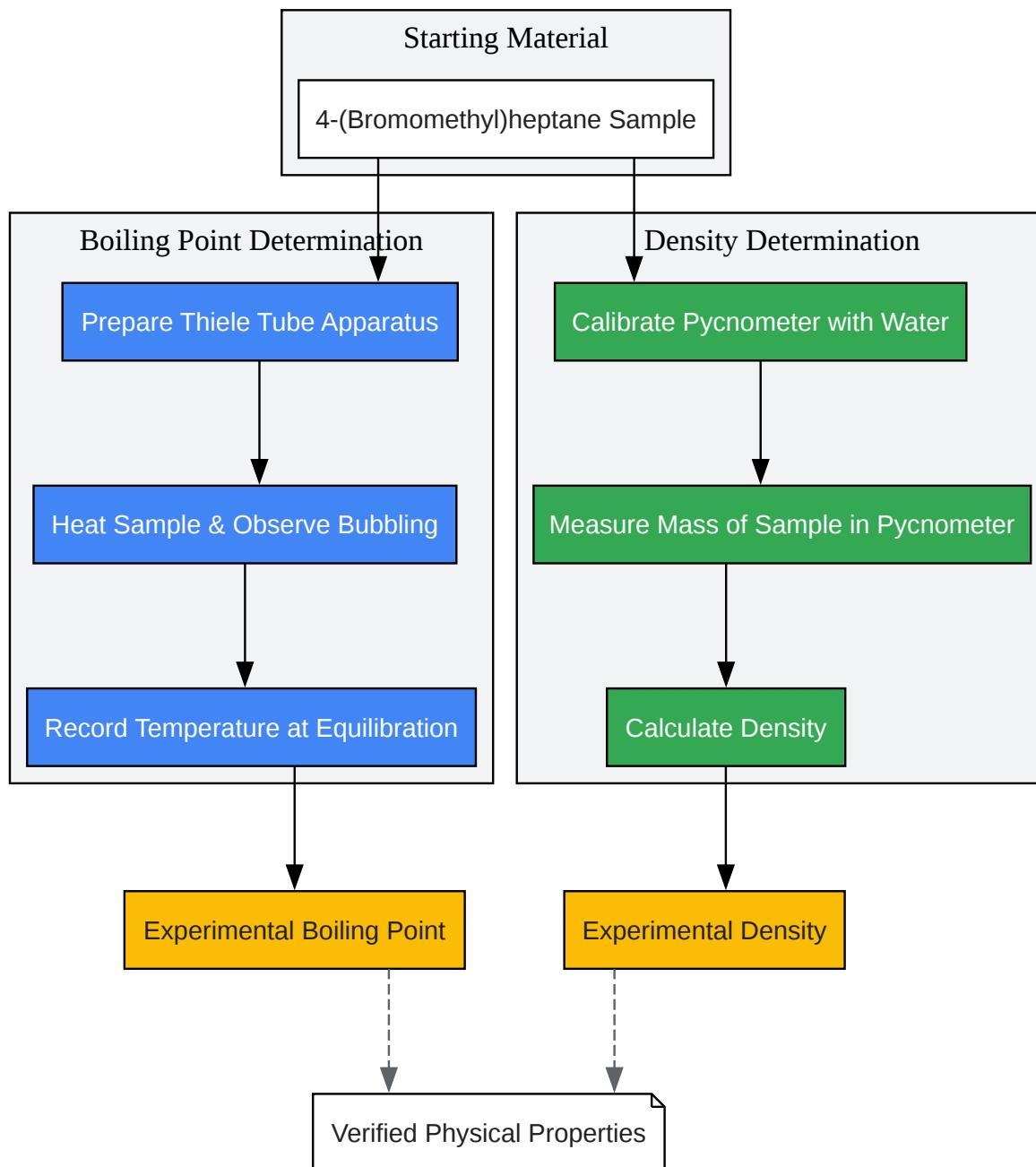
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Constant temperature bath

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer with distilled water and then acetone. Dry it completely.
- Mass of Empty Pycnometer: Measure and record the mass of the clean, dry, and empty pycnometer (m_{pyc}).
- Calibration with Water: Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium. Ensure the volume is precisely at the calibration mark. Dry the outside of the pycnometer and measure its mass ($m_{\text{pyc+water}}$).
- Mass of Water: Calculate the mass of the water ($m_{\text{water}} = m_{\text{pyc+water}} - m_{\text{pyc}}$).
- Volume of Pycnometer: Using the known density of water at the specific temperature (ρ_{water}), calculate the precise volume of the pycnometer ($V_{\text{pyc}} = m_{\text{water}} / \rho_{\text{water}}$).
- Mass of Sample: Empty and dry the pycnometer. Fill it with **4-(Bromomethyl)heptane** to the calibration mark, allow it to equilibrate to the same temperature in the bath, and measure its mass ($m_{\text{pyc+sample}}$).
- Mass of Sample: Calculate the mass of the **4-(Bromomethyl)heptane** sample ($m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$).
- Density Calculation: Calculate the density of the sample ($\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$).

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for characterizing the physical properties of **4-(Bromomethyl)heptane**.



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Caption: Workflow for the experimental determination of boiling point and density.

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References

- 1. 4-(bromomethyl)heptane CAS#: 101654-29-9 [m.chemicalbook.com]
- 2. 4-(bromomethyl)heptane | 101654-29-9 [amp.chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. chem.libretexts.org [chem.libretexts.org]
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